

Therapeutic Potential of (S)-4-Dodecanolide: Technical Guide

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Compound of Interest

Compound Name: (S)-4-DODECANOLIDE

CAS No.: 69830-92-8

Cat. No.: B1253174

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Executive Summary

(S)-4-Dodecanolide (also known as (S)-

-dodecalactone) is a naturally occurring lactone traditionally recognized for its sensory properties in fruits like peaches and apricots. However, recent pharmacological investigations have repositioned this compound as a potent bioactive agent with significant therapeutic potential. This guide analyzes its transition from a GRAS (Generally Recognized As Safe) flavoring agent to a candidate for immuno-oncology and antimicrobial therapies. Key mechanisms include the metabolic conversion to 4-hydroxydodecanoic acid for Natural Killer (NK) cell activation and membrane-disrupting fungicidal activity.

Chemical Profile & Stereochemical Criticality

Identity:

- IUPAC Name: (5S)-5-octyloxolan-2-one
- Common Name: (S)-

-Dodecalactone

- CAS Number: 69830-92-8 (Specific), 2305-05-7 (Racemic)

- Molecular Formula: C

H

O

- Molecular Weight: 198.30 g/mol

Stereochemistry: The biological activity of 4-dodecanolide is highly stereospecific. While the (S)-enantiomer is the predominant naturally occurring form in fruits, therapeutic efficacy—particularly in immunomodulation—can depend on the absolute configuration.

| Property | (S)-Enantiomer | (R)-Enantiomer |
|----------------|------------------------------------------------|--------------------------------------------------------------|
| Natural Source | Fruits (Peach, Apricot), Waltomyces lipofer | Antrodia camphorata (metabolite precursor), some fungi |
| Odor Profile | Fruity, Peach-like, Creamy | Waxy, less intense |
| Key Activity | Antifungal, Flavorant | NK Cell Activation (via hydrolysis product) |

Therapeutic Sector A: Immuno-Oncology (NK Cell Activation)

The most promising high-value application of 4-dodecanolide lies in immunotherapy, specifically the activation of Natural Killer (NK) cells. Research involving *Antrodia camphorata*, a medicinal mushroom, identified

-dodecalactone as a bioactive volatile capable of enhancing innate immunity.^[1]

Mechanism of Action: The Hydrolytic Trigger

-Dodecalactone itself is a prodrug-like precursor. Upon cellular entry, it undergoes hydrolysis to form 4-hydroxydodecanoic acid (4-HDA). It is this acyclic metabolite that triggers the immune

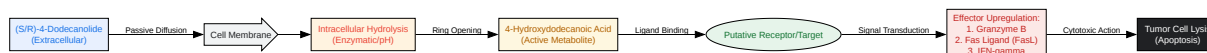
response.

Key Findings:

- **Cytotoxicity Enhancement:** Treatment significantly increases the secretion of Granzyme B and Fas Ligand (FasL), the primary effectors of NK cell-mediated tumor lysis.
- **Activation Markers:** Induces rapid expression of CD69 (early activation marker) on NK cells.
- **Stereospecificity:** Studies suggest the (R)-form of the hydrolysis product (4-HDA) is the active moiety for NK activation. Therefore, therapeutic formulations may require (R)-4-dodecanolide or a racemic mixture to ensure the presence of the active enantiomer, or engineered synthesis of the (R)-form.

Signaling Pathway Visualization

The following diagram illustrates the intracellular conversion and downstream signaling triggered by the lactone.



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Caption: Mechanism of NK cell activation by 4-dodecanolide metabolites, leading to tumor cell apoptosis.

Therapeutic Sector B: Antifungal & Antimicrobial Activity[5][6]

(S)-4-Dodecanolide exhibits broad-spectrum antifungal activity, making it a viable candidate for topical therapeutics or preservative systems.

Spectrum of Activity[5][7]

- Fungi: *Candida albicans*, *Aspergillus niger*, *Penicillium roqueforti*, *Trichophyton* spp. (dermatophytes).^[2]
- Bacteria: Moderate activity against *Staphylococcus aureus*.

Mechanism: Membrane Disruption

Unlike antibiotics that target specific enzymes, medium-chain lactones like **(S)-4-dodecanolide** act via membrane perturbation.

- Insertion: The hydrophobic octyl side chain inserts into the fungal phospholipid bilayer.
- Fluidity Alteration: This insertion disrupts membrane fluidity and integrity.
- ROS Generation: Mitochondrial stress leads to the production of Reactive Oxygen Species (ROS), triggering apoptotic cell death in the fungus.

Comparative Efficacy (MIC Values): | Pathogen | MIC (

g/mL) | Notes | | :--- | :--- | :--- | | *Aspergillus niger* | 125 - 250 | (R)-form often more potent than (S) | | *Candida albicans* | 250 - 500 | Inhibits respiratory system | | *Trichophyton mentagrophytes* | 100 - 200 | Potential for athlete's foot treatments |

Safety & Pharmacokinetics (ADME)

A major advantage of **(S)-4-dodecanolide** in drug development is its established safety profile as a food additive.

- Regulatory Status: FEMA GRAS (No. 2400), FDA approved for food use.
- Toxicity:
 - Acute Oral LD50 (Rat): > 5000 mg/kg.
 - NOAEL (Repeated Dose): ~750 mg/kg/day.^[3]
 - Genotoxicity: Negative in Ames test.
- Metabolism: Rapidly metabolized via

-oxidation pathways (similar to fatty acids) into innocuous metabolites (CO and water), minimizing the risk of long-term tissue accumulation.

Manufacturing: Chemoenzymatic Synthesis

To obtain high optical purity (e.g., >99% ee) required for pharmaceutical applications, enzymatic kinetic resolution is the gold standard.

Protocol: Lipase-Catalyzed Kinetic Resolution

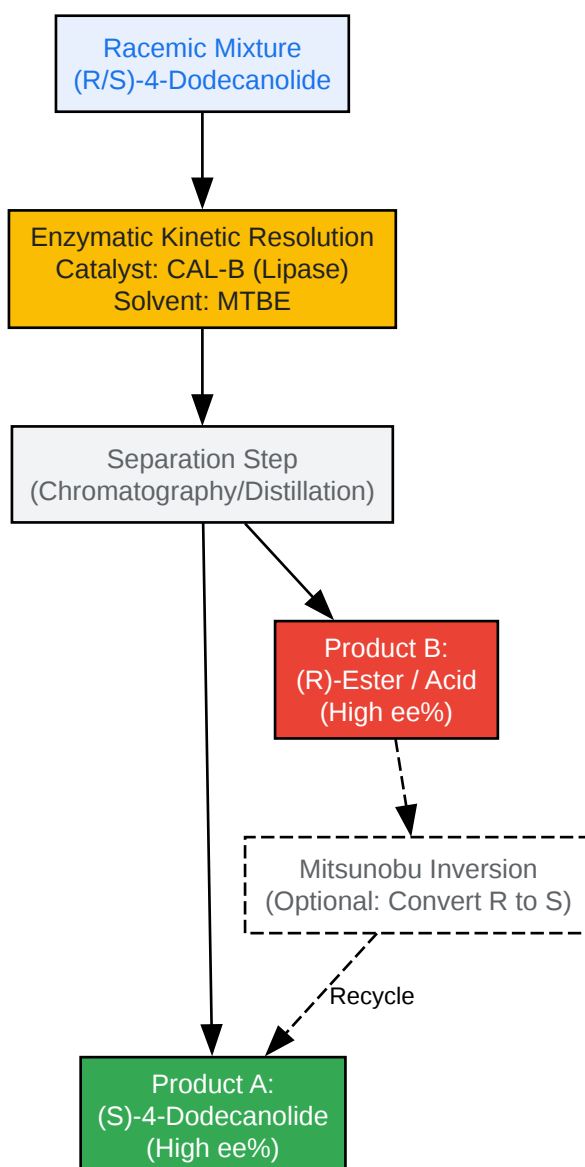
This method separates the racemic mixture into (S)-lactone and (R)-ester.

Reagents:

- Substrate: Racemic 4-dodecanolide (or acyclic precursor).
- Catalyst: *Candida antarctica* Lipase B (CAL-B) immobilized (e.g., Novozym 435).
- Acyl Donor: Vinyl acetate or Vinyl propionate.
- Solvent: Hexane or MTBE (Methyl tert-butyl ether).

Workflow:

- Reaction: The lipase selectively acylates the (R)-enantiomer of the open-chain hydroxy acid (or hydrolyzes the (S)-lactone depending on conditions).
- Separation: The unreacted (S)-lactone is separated from the (R)-ester via column chromatography or distillation.
- Purification: Recrystallization or fractional distillation to achieve >98% purity.



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Caption: Chemoenzymatic workflow for isolating high-purity **(S)-4-dodecanolide**.

Future Directions & Development Risks

- **Formulation:** Due to its lipophilicity (LogP ~3.5), lipid-based delivery systems (liposomes, nanoemulsions) are recommended to improve bioavailability for systemic immuno-oncology applications.
- **Stereochemical Optimization:** While (S) is abundant, the (R)-enantiomer's potency in NK activation warrants a comparative study. A "racemic switch" strategy might be necessary if

(R) proves significantly superior.

- Combination Therapy: Synergistic potential with checkpoint inhibitors (PD-1/PD-L1 blockers) should be explored, as 4-dodecanolide could turn "cold" tumors "hot" by recruiting NK cells.

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